

physical and chemical properties of (3,4-Dichlorophenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (3,4-Dichlorophenyl)methanesulfonyl chloride

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An In-Depth Technical Guide to (3,4-Dichlorophenyl)methanesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

(3,4-Dichlorophenyl)methanesulfonyl chloride is a reactive organosulfur compound that serves as a crucial building block in synthetic organic chemistry. Its utility is particularly pronounced in the fields of pharmaceutical and agrochemical research, where the introduction of the (3,4-dichlorophenyl)methylsulfonyl moiety can impart desirable physicochemical and biological properties to target molecules. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **(3,4-Dichlorophenyl)methanesulfonyl chloride**, intended to support researchers and professionals in its effective application.

Core Physical and Chemical Properties

(3,4-Dichlorophenyl)methanesulfonyl chloride is a white crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	85952-30-3	[1][2]
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂ S	[1][2]
Molecular Weight	259.54 g/mol	[1][2]
Appearance	White crystals	[1]
Melting Point	65-72 °C	[1][2]
Purity	≥ 95% (HPLC)	[1]
Synonyms	[(3,4-Dichlorophenyl)methyl]sulfonyl chloride, 3,4-Dichloro-α-toluenesulfonyl chloride	[1][2]
InChI Key	DRYGYFAFCNDLEJ-UHFFFAOYSA-N	[2]
SMILES	<chem>Clc1ccc(CS(Cl)(=O)=O)cc1Cl</chem>	[2]

Synthesis and Purification

While a specific, detailed, and reproducible experimental protocol for the synthesis of **(3,4-Dichlorophenyl)methanesulfonyl chloride** is not readily available in the public domain, its synthesis can be approached through established methods for the preparation of sulfonyl chlorides. A plausible synthetic route involves the oxidation of a corresponding thiol or disulfide precursor.

Experimental Protocol: General Synthesis of Sulfonyl Chlorides from Thiols

This protocol is a general method and may require optimization for the specific synthesis of **(3,4-Dichlorophenyl)methanesulfonyl chloride**.

Materials:

- (3,4-Dichlorophenyl)methanethiol

- Hydrogen Peroxide (H_2O_2)
- Thionyl Chloride (SOCl_2)
- Acetonitrile
- Dichloromethane
- Pyridine (optional, for subsequent sulfonamide synthesis)
- Standard laboratory glassware and safety equipment

Procedure:

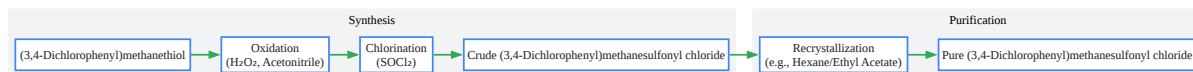
- In a round-bottom flask, dissolve the (3,4-Dichlorophenyl)methanethiol in acetonitrile.
- Cool the solution in an ice bath.
- Slowly add a solution of hydrogen peroxide to the cooled thiol solution while maintaining the temperature.
- After the initial oxidation, carefully add thionyl chloride dropwise to the reaction mixture. This step should be performed in a well-ventilated fume hood as it releases toxic gases.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture can be worked up by quenching with water and extracting the product with an organic solvent like dichloromethane.
- The organic layer is then washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude **(3,4-Dichlorophenyl)methanesulfonyl chloride**.

Purification

The crude product can be purified by recrystallization. While specific solvents for **(3,4-Dichlorophenyl)methanesulfonyl chloride** are not explicitly documented, common solvents

for recrystallizing sulfonyl chlorides include hexanes, petroleum ether, or a mixture of these with a more polar solvent like ethyl acetate or dichloromethane.[3]

Experimental Workflow for Synthesis and Purification



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A general workflow for the synthesis and purification of **(3,4-Dichlorophenyl)methanesulfonyl chloride**.

Analytical Characterization

The identity and purity of **(3,4-Dichlorophenyl)methanesulfonyl chloride** can be confirmed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a common method for assessing the purity of sulfonyl chlorides.[1] A general reverse-phase HPLC method can be adapted for this compound.

Experimental Protocol: HPLC Analysis

- Column: A C18 reversed-phase column is typically suitable.
- Mobile Phase: A gradient of water and acetonitrile is a common choice. The addition of a small amount of an acid like trifluoroacetic acid (TFA) or phosphoric acid can improve peak shape.[4][5]
- Flow Rate: A standard flow rate of 1 mL/min can be used.
- Detection: UV detection at a wavelength where the aromatic ring absorbs, typically around 254 nm, is appropriate.

- **Sample Preparation:** The sample should be dissolved in a suitable solvent, such as acetonitrile, at a known concentration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for structural elucidation.

- **^1H NMR:** The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the methylene ($-\text{CH}_2-$) protons adjacent to the sulfonyl chloride group. The aromatic protons will likely appear as a complex multiplet in the range of 7.0-8.0 ppm. The methylene protons would be expected to appear as a singlet further downfield due to the electron-withdrawing effect of the sulfonyl chloride group.
- **^{13}C NMR:** The carbon NMR spectrum will show distinct signals for each of the unique carbon atoms in the molecule. The aromatic carbons will resonate in the typical aromatic region (120-150 ppm), while the methylene carbon will be found in the aliphatic region, shifted downfield by the adjacent sulfonyl group.

Infrared (IR) Spectroscopy

IR spectroscopy can confirm the presence of the sulfonyl chloride functional group.

Characteristic strong absorption bands for the $\text{S}=\text{O}$ stretching vibrations are expected in the regions of $1370\text{-}1410\text{ cm}^{-1}$ and $1166\text{-}1204\text{ cm}^{-1}$.^[6]

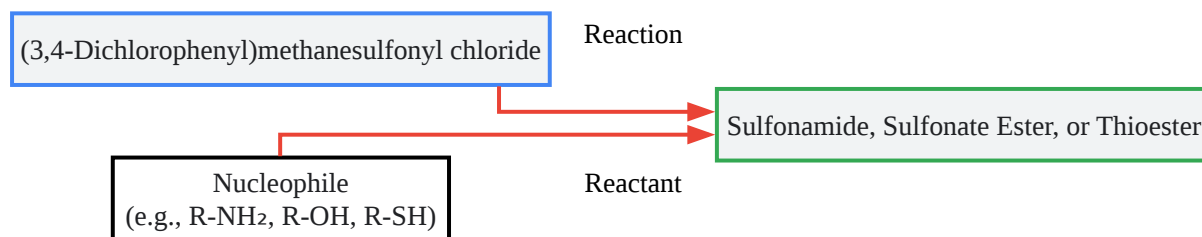
Mass Spectrometry (MS)

Mass spectrometry will provide information on the molecular weight and fragmentation pattern of the molecule. The mass spectrum would be expected to show the molecular ion peak and characteristic isotopic patterns due to the presence of three chlorine atoms.

Chemical Reactivity and Applications

(3,4-Dichlorophenyl)methanesulfonyl chloride is a reactive electrophile, primarily at the sulfur atom of the sulfonyl chloride group. It readily reacts with nucleophiles such as amines, alcohols, and thiols to form the corresponding sulfonamides, sulfonate esters, and thioesters, respectively. This reactivity makes it a valuable reagent for introducing the (3,4-dichlorophenyl)methylsulfonyl group into various molecules.

General Reaction Scheme with Nucleophiles



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Reaction of **(3,4-Dichlorophenyl)methanesulfonyl chloride** with various nucleophiles.

This reactivity is widely exploited in drug discovery and development. The sulfonamide group, for instance, is a common pharmacophore found in a variety of therapeutic agents, including antibacterial, anti-inflammatory, and anticancer drugs.[7] The (3,4-dichlorophenyl) moiety can also contribute to the biological activity and pharmacokinetic properties of a molecule. For example, compounds containing a 3,4-dichlorophenyl group have been investigated for their potential as antiepileptic drugs and for their interactions with cytochrome P450 enzymes.[8]

Biological Activity and Signaling Pathways

While specific biological activities and signaling pathway interactions for **(3,4-Dichlorophenyl)methanesulfonyl chloride** itself are not extensively documented, the broader class of compounds containing the sulfonyl group and the dichlorophenyl moiety have been shown to exhibit a range of biological effects.

Derivatives of sulfonyl chlorides are known to act as enzyme inhibitors. For instance, N-benzylic substituted glycine sulfonamides have been identified as inhibitors of diacylglycerol lipase (DAGL), a key enzyme in the endocannabinoid signaling pathway.[9] Furthermore, compounds containing a (2,4-dichlorophenyl)sulfonyl group have been developed as potent agonists of the transient receptor potential vanilloid 4 (TRPV4) channel, which is implicated in processes such as urinary bladder function.[10]

The sulfonyl group is a key feature in many drugs targeting diabetes and its complications, acting as inhibitors or activators of various enzymes and receptors involved in glucose

metabolism and insulin signaling.[7][11] The dichlorophenyl group is also present in a number of biologically active compounds and can influence their interactions with biological targets.

Safety and Handling

(3,4-Dichlorophenyl)methanesulfonyl chloride is classified as a corrosive substance and can cause severe skin burns and eye damage.[2] It is essential to handle this compound with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. It is also moisture-sensitive and should be stored in a dry environment.

Conclusion

(3,4-Dichlorophenyl)methanesulfonyl chloride is a valuable and versatile reagent for chemical synthesis, particularly in the development of new pharmaceutical and agrochemical agents. Its well-defined physical and chemical properties, coupled with its predictable reactivity, make it a reliable tool for researchers. A thorough understanding of its synthesis, purification, and analytical characterization, as outlined in this guide, is crucial for its effective and safe utilization in the laboratory. Further research into the specific biological activities of its derivatives will likely continue to expand its applications in drug discovery and development.

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